Application Note: Precision Synthesis of (-)-4-Hydroxypropranolol from 4-Methoxy-1-Naphthol

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Compound of Interest

Compound Name:	*(-)-4-Hydroxypropranolol*
CAS No.:	*76792-96-6*
Cat. No.:	*B1626198*

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Executive Summary

(-)-4-Hydroxypropranolol (4-OHP) is a pharmacologically active metabolite of propranolol with potent

-blocking, antioxidant, and membrane-stabilizing properties. While often studied as a racemic mixture, the (-)-(S)-enantiomer exhibits superior biological activity (approx. 100-fold higher affinity than the (+)-isomer).[1]

This application note details a high-fidelity protocol for the asymmetric synthesis of (-)-4-OHP starting from 4-methoxy-1-naphthol. Unlike traditional racemic routes utilizing epichlorohydrin, this protocol employs a chiral pool strategy using (2S)-glycidyl 3-nitrobenzenesulfonate to establish the (S)-configuration early, eliminating the need for late-stage chiral resolution. The workflow concludes with a regioselective demethylation using iodotrimethylsilane (TMSI), preserving the sensitive amino-alcohol moiety.

Retrosynthetic Analysis & Mechanism

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The synthesis is designed to preserve the chiral integrity of the C2 center while managing the oxidation sensitivity of the naphthalene core.

Strategic Disconnections

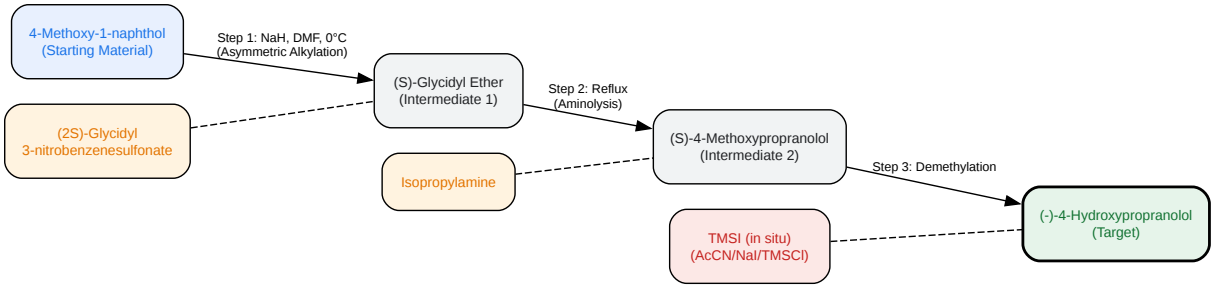
- Chirality Installation: The (S)-stereocenter is introduced via

  displacement of a sulfonate leaving group on the chiral glycidyl derivative.

- Core Construction: The amino-alcohol side chain is formed via regioselective epoxide ring-opening.

- Deprotection: The final step unmasks the phenol via cleavage of the methyl ether.

Reaction Scheme (Visualized)



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Caption: Step-wise asymmetric synthesis pathway from 4-methoxy-1-naphthol to **(-)-4-hydroxypropranolol**.

Detailed Experimental Protocol

Materials & Equipment

- Starting Material: 4-Methoxy-1-naphthol (CAS: 84-85-5).[2] Note: This compound is light and air-sensitive. Store under Argon.

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- Chiral Reagent: (2S)-Glycidyl 3-nitrobenzenesulfonate (Or (2S)-Glycidyl tosylate).
- Reagents: Sodium hydride (60% dispersion), Isopropylamine, Sodium iodide (NaI), Chlorotrimethylsilane (TMSCl), Acetonitrile (anhydrous).
- Solvents: DMF (anhydrous), Methanol, Dichloromethane.

Step 1: Asymmetric O-Alkylation

Objective: Synthesize (S)-1-(2,3-epoxypropoxy)-4-methoxynaphthalene.

- Preparation: Flame-dry a 250 mL two-neck round-bottom flask and purge with Argon.
- Deprotonation: Suspend NaH (1.2 eq) in anhydrous DMF (10 mL/g substrate) at 0°C.
- Addition: Dissolve 4-methoxy-1-naphthol (1.0 eq) in DMF and add dropwise to the NaH suspension. Stir for 30 min at 0°C until H2 evolution ceases. Observation: Solution typically turns dark due to phenoxide formation.
- Alkylation: Add (2S)-glycidyl 3-nitrobenzenesulfonate (1.1 eq) dissolved in DMF dropwise.
- Reaction: Allow to warm to room temperature and stir for 4-6 hours. Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Quench with saturated NH4Cl. Extract with EtOAc (3x). Wash organics with water and brine. Dry over Na2SO4 and concentrate.
- Purification: Flash chromatography on silica gel (Hexane/EtOAc).
  - Checkpoint: Verify optical rotation. The epoxide should exhibit (S)-configuration retention relative to the glycidyl backbone.

Step 2: Aminolysis (Epoxide Ring Opening)

Objective: Synthesize (S)-4-methoxypropranolol.

- Dissolution: Dissolve the (S)-epoxide intermediate (from Step 1) in MeOH (or Isopropanol).
- Amine Addition: Add excess Isopropylamine (5-10 eq). The excess prevents polymerization.

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- Reflux: Heat the mixture to reflux (approx. 50-60°C) for 4-6 hours.
- Monitoring: Monitor consumption of epoxide by TLC.
- Workup: Evaporate volatiles under reduced pressure. The excess isopropylamine is easily removed.
- Crystallization: Recrystallize the residue from Hexane/Ethyl Acetate to yield (S)-4-methoxypropranolol as a white solid.
    - Data: Mass Spec (ESI+) m/z ~ 276 [M+H]+.

Step 3: Regioselective Demethylation

Objective: Conversion to **(-)-4-Hydroxypropranolol** using TMSI. Rationale: BBr3 is commonly used for demethylation but can be harsh on amino-alcohols. TMSI (generated in situ) offers a milder alternative driven by the high affinity of silicon for oxygen.

- Reagent Generation: In a dry flask under Argon, dissolve NaI (4.0 eq) in anhydrous Acetonitrile. Add TMSCl (4.0 eq) dropwise. Stir for 20 min to generate TMSI in situ (precipitation of NaCl occurs).
- Substrate Addition: Dissolve (S)-4-methoxypropranolol (1.0 eq) in Acetonitrile and add to the TMSI mixture at 0°C.
- Reaction: Stir at room temperature for 12-24 hours.
    - Mechanism:[3][4][5] The iodine attacks the methyl group, forming Methyl Iodide and the silyl ether of the naphthol.
- Quench: Quench carefully with Methanol (to cleave the silyl ether) followed by aqueous sodium thiosulfate (to reduce any free iodine).
- Extraction: Adjust pH to ~8-9 with NaHCO3 and extract with EtOAc.
    - Note: 4-Hydroxypropranolol is amphoteric and oxidatively unstable. Perform workup quickly and keep solutions degassed if possible.

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- Purification: Preparative HPLC or rapid crystallization as the hydrochloride salt (using HCl/Ether).

Quality Control & Validation

To ensure the protocol meets "Application Note" standards, the following parameters must be verified.

Parameter	Method	Acceptance Criteria
Identity	1H NMR (DMSO-d6)	Diagnostic peaks: Naphthyl protons, Isopropyl methyls (doublet), disappearance of O-Me singlet (~4.0 ppm).
Purity	HPLC-UV (254 nm)	> 98%
Chirality	Chiral HPLC	> 99% ee (Comparison with racemic standard). Column: Chiralcel OD-H.
Mass	LC-MS (ESI)	m/z 262.1 [M+H]+

Workflow Logic

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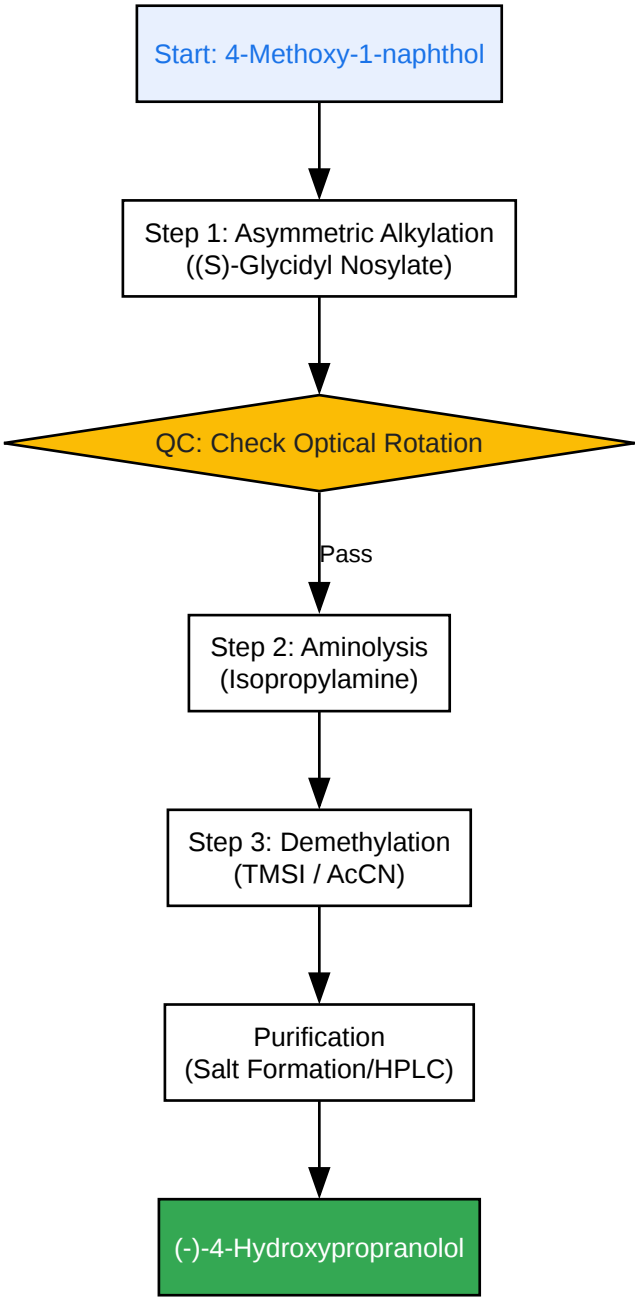

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Caption: Operational workflow for the synthesis and validation of **(-)-4-Hydroxypropranolol**.

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